

Application Notes and Protocols: 2-Butylcyclohexanone in Agrochemical Synthesis

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Compound of Interest

Compound Name: 2-Butylcyclohexanone

Cat. No.: B1265551

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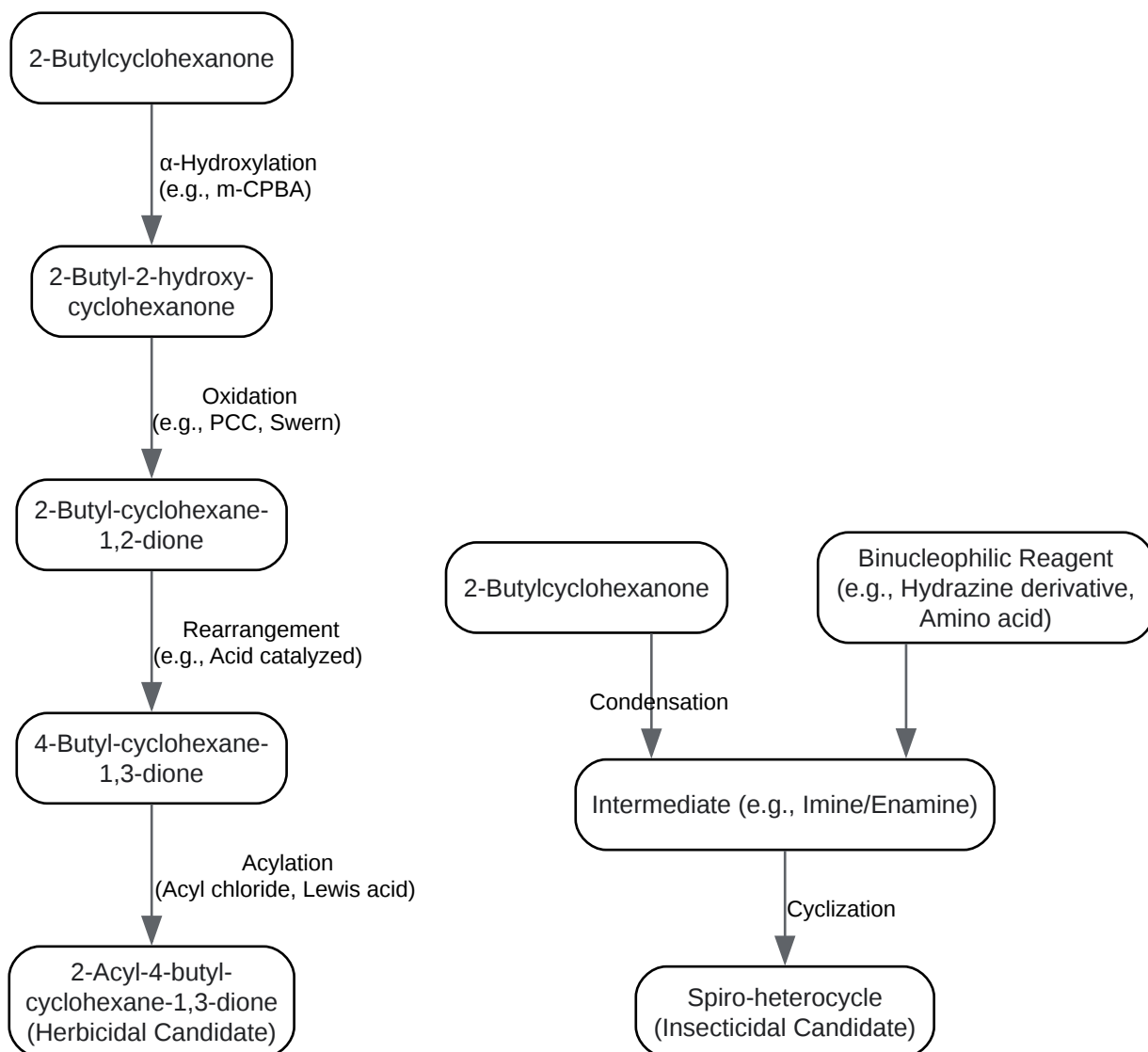
These application notes provide an overview of the potential applications of **2-butylcyclohexanone** as a versatile starting material in the synthesis of various agrochemicals. While direct synthesis of commercial agrochemicals from **2-butylcyclohexanone** is not widely documented, its structural motif is present in and analogous to compounds with known herbicidal, insecticidal, and fungicidal properties. This document outlines synthetic strategies to access these classes of compounds from **2-butylcyclohexanone** and its derivatives.

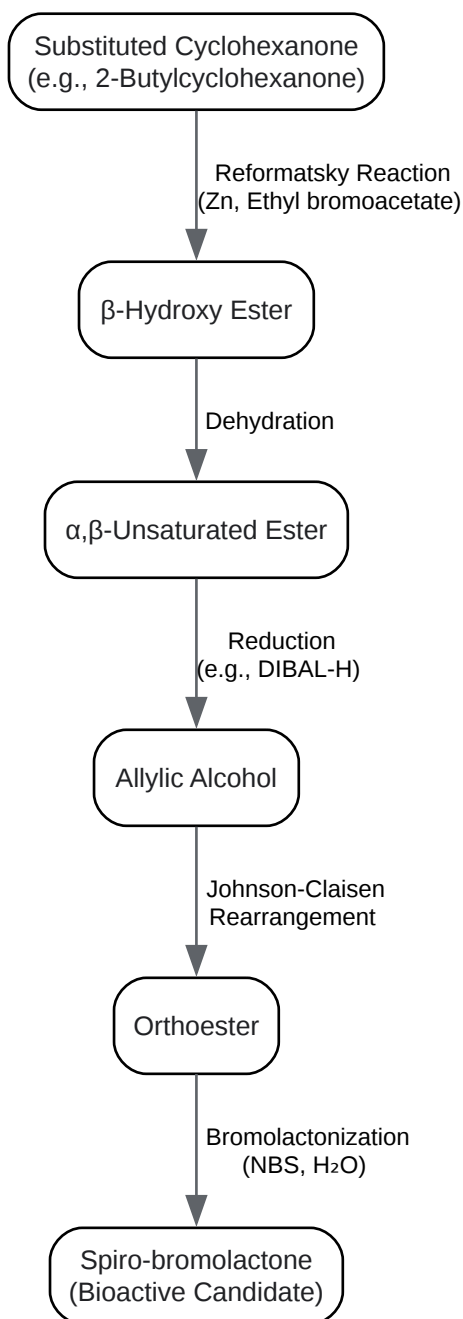
Application in Herbicide Synthesis: 2-Acyl-cyclohexane-1,3-dione Analogs

Cyclohexane-1,3-dione derivatives are a known class of herbicides that act by inhibiting the enzyme p-hydroxyphenylpyruvate dioxygenase (HPPD). The 2-acyl-cyclohexane-1,3-dione scaffold is a key pharmacophore for this activity. **2-Butylcyclohexanone** can be considered a precursor to 4-butyl-cyclohexane-1,3-dione, which can then be acylated to produce potential HPPD-inhibiting herbicides.

Proposed Synthetic Pathway:

A plausible synthetic route involves the α -functionalization of **2-butylcyclohexanone** to introduce a second carbonyl group, followed by acylation.





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